

Anisole-13C6: A Technical Guide for Advanced Research Applications

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Compound of Interest

Compound Name: Anisole-13C6

CAS No.: 152571-52-3

Cat. No.: B564329

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This guide provides an in-depth exploration of **Anisole-13C6**, a stable isotope-labeled analog of anisole, tailored for researchers, scientists, and drug development professionals. We will delve into its fundamental properties, synthesis, and critical applications in metabolic research and quantitative bioanalysis, offering both theoretical grounding and practical, field-proven insights.

Introduction: The Significance of Stable Isotope Labeling in Modern Research

Stable isotope-labeled compounds are indispensable tools in the modern scientific landscape, offering unparalleled precision in tracing metabolic fates and quantifying analytes within complex biological matrices.[1] **Anisole-13C6**, in which the six carbon atoms of the benzene ring are replaced with the heavy isotope ^{13}C , exemplifies the utility of such molecules. This isotopic enrichment renders the molecule chemically identical to its unlabeled counterpart but physically distinguishable by its increased mass. This mass difference is the cornerstone of its application in sophisticated analytical techniques like mass spectrometry and nuclear magnetic resonance (NMR) spectroscopy.[1][2]

The primary value of **Anisole-13C6** lies in its ability to serve as a tracer for the metabolic pathways of anisole and as a superior internal standard for the accurate quantification of anisole and its metabolites in complex biological samples.[2][3][4] This guide will elucidate the

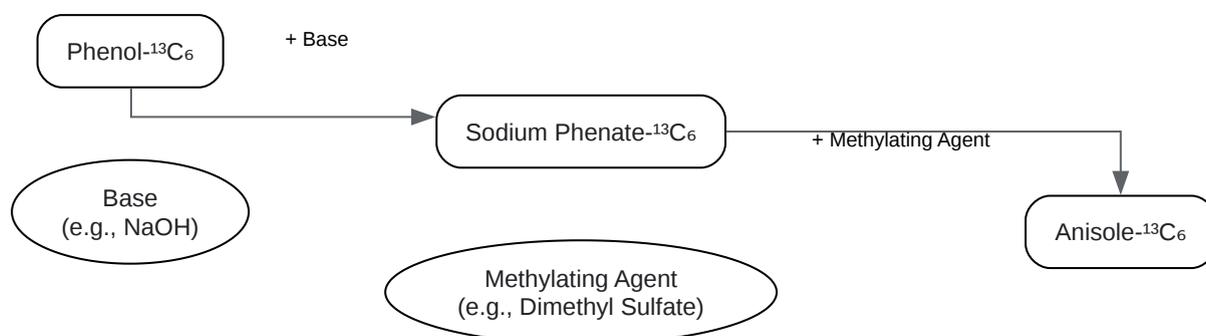
principles and methodologies that leverage the unique properties of **Anisole-13C6** in these applications.

Physicochemical Properties and Synthesis of Anisole-13C6

A thorough understanding of the physicochemical properties of **Anisole-13C6** is paramount for its effective use in experimental design. These properties are largely identical to those of unlabeled anisole, with the key difference being its molecular weight.

Property	Value	Reference
Chemical Name	Anisole-(phenyl- ¹³ C ₆)	[5]
Synonyms	Methoxy(benzene- ¹³ C ₆), Phenyl- ¹³ C ₆ methyl ether	[6]
CAS Number	152571-52-3	[5][6]
Molecular Formula	¹³ C ₆ H ₅ OCH ₃	[5][7]
Molecular Weight	114.09 g/mol	[5][6][7]
Appearance	Colorless to pale yellow liquid/oil	[6][8]
Boiling Point	~154 °C	[5]
Melting Point	~ -37 °C	[5]
Density	~1.049 g/mL at 25 °C	[5]
Solubility	Insoluble in water; soluble in organic solvents	[8]
Isotopic Purity	Typically ≥99 atom % ¹³ C	[5]

Synthesis: The synthesis of **Anisole-13C6** typically involves the methylation of phenol-¹³C₆. A common laboratory and industrial method is the reaction of sodium phenate-¹³C₆ with a methylating agent such as dimethyl sulfate.[7][9][10]



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Caption: Synthesis of **Anisole-¹³C₆** via methylation of Phenol-¹³C₆.

Elucidating Metabolic Pathways of Anisole

Anisole itself is metabolized in biological systems, primarily through oxidation reactions catalyzed by cytochrome P450 (CYP) enzymes in the liver.[4][11] The main metabolic pathways include:

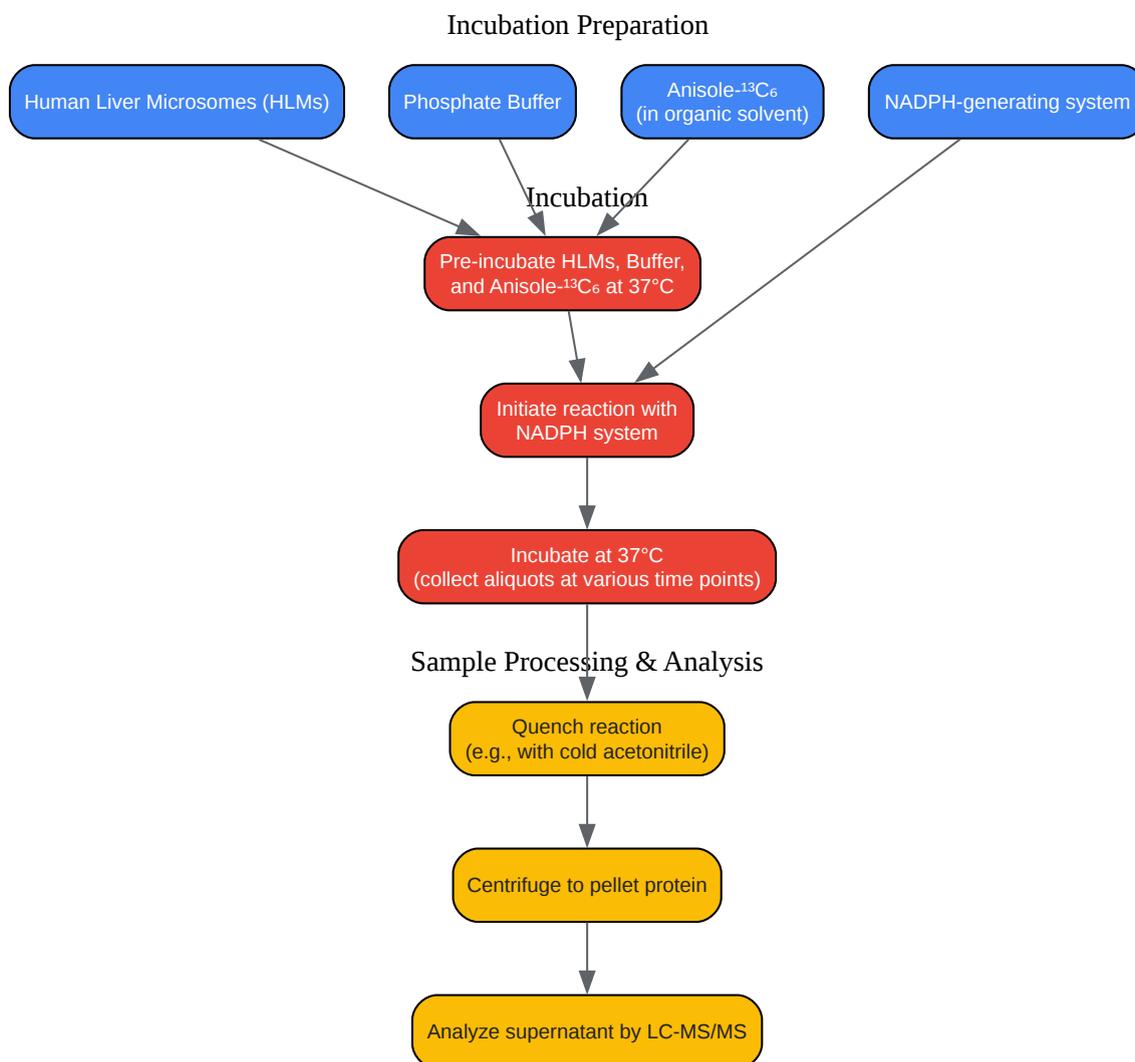
- O-demethylation: Removal of the methyl group to form phenol.
- Aromatic hydroxylation: Addition of a hydroxyl group to the aromatic ring, primarily at the ortho and para positions, to form methoxyphenols.[11]

Anisole-¹³C₆ serves as an invaluable tool for tracing these metabolic transformations. When introduced into an in vitro or in vivo system, the ¹³C-labeled benzene ring remains intact throughout these primary metabolic reactions. This allows for the unambiguous identification and quantification of its metabolites using mass spectrometry, as they will all carry the +6 Da mass shift compared to their unlabeled counterparts.[6][12]

Experimental Workflow: In Vitro Metabolism of Anisole-¹³C₆ in Human Liver Microsomes

This protocol outlines a typical workflow for investigating the metabolism of **Anisole-¹³C₆** using human liver microsomes (HLMs), a subcellular fraction rich in drug-metabolizing

enzymes.[13]



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Caption: Workflow for in vitro metabolism studies of **Anisole-¹³C₆**.

Step-by-Step Methodology:

- Preparation of Incubation Mixture:
 - In a microcentrifuge tube, combine human liver microsomes (final concentration ~0.5 mg/mL), phosphate buffer (pH 7.4), and **Anisole-13C6** (final concentration ~1-10 μ M, added from a concentrated stock in a compatible organic solvent like methanol or acetonitrile).
 - Pre-incubate the mixture at 37°C for 5 minutes to allow for temperature equilibration.
- Initiation of Metabolic Reaction:
 - Initiate the reaction by adding a pre-warmed NADPH-generating system (containing NADP⁺, glucose-6-phosphate, and glucose-6-phosphate dehydrogenase). The final volume should be adjusted with buffer.
 - The rationale for using an NADPH-generating system is to continuously supply the necessary cofactor (NADPH) for CYP450 enzyme activity.
- Incubation and Sampling:
 - Incubate the reaction mixture in a shaking water bath at 37°C.
 - At designated time points (e.g., 0, 5, 15, 30, and 60 minutes), withdraw an aliquot of the reaction mixture.
- Reaction Quenching and Sample Preparation:
 - Immediately quench the reaction by adding the aliquot to a tube containing a cold organic solvent (e.g., acetonitrile) with a known concentration of an internal standard (if a different one is used for process control). This step serves to precipitate proteins and halt enzymatic activity.
 - Vortex the samples and centrifuge at a high speed to pellet the precipitated proteins.
- LC-MS/MS Analysis:

- Transfer the supernatant to an autosampler vial for analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS).
- The LC method should be developed to chromatographically separate **Anisole-13C6** from its potential metabolites.
- The mass spectrometer will be set to monitor for the expected mass-to-charge ratios (m/z) of the parent compound and its ¹³C-labeled metabolites.

By analyzing the resulting data, researchers can identify the metabolites formed and determine the rate of metabolism of **Anisole-13C6**.

Anisole-13C6 as an Internal Standard for Quantitative Bioanalysis

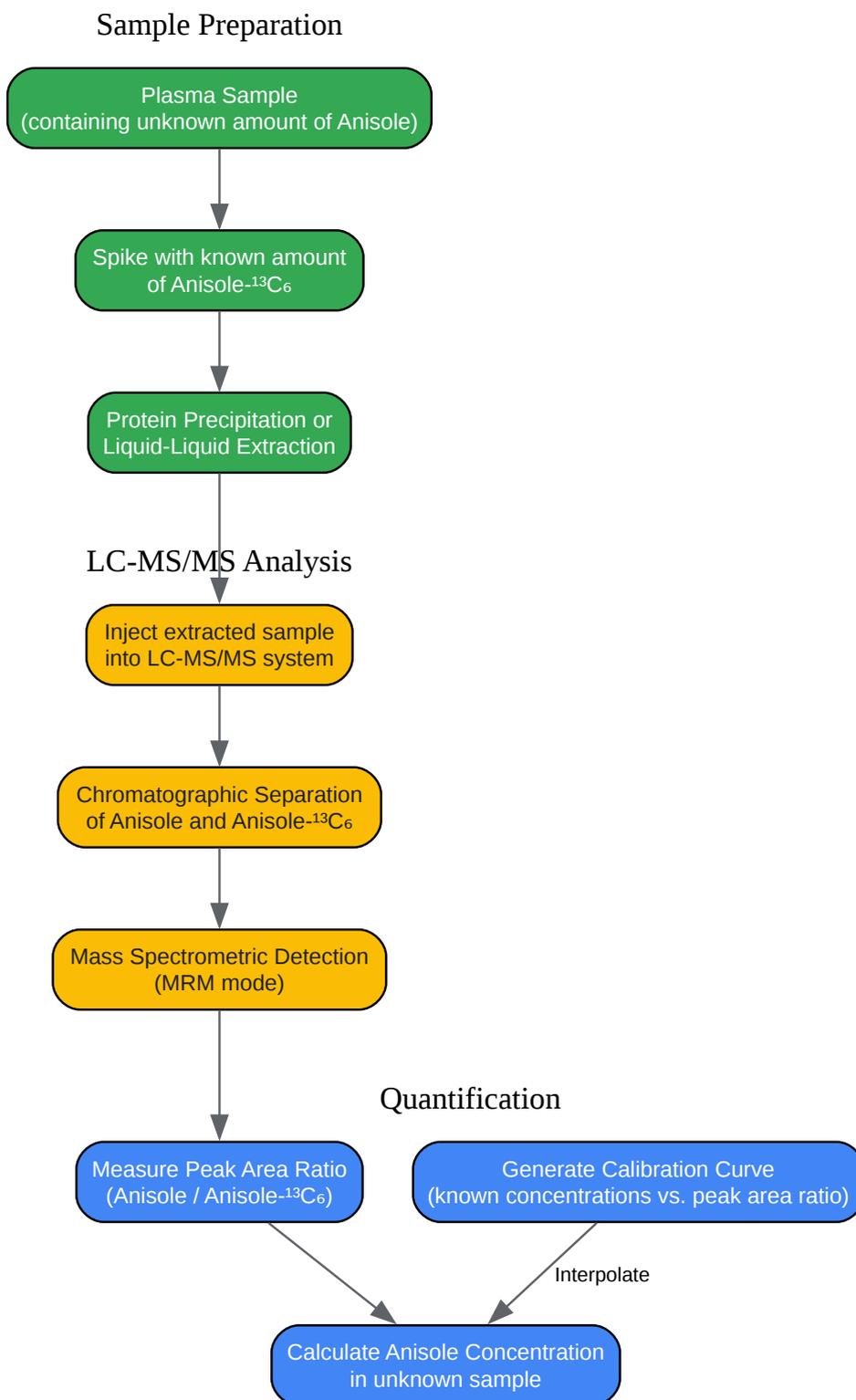
One of the most powerful applications of **Anisole-13C6** is its use as an internal standard in isotope dilution mass spectrometry (IDMS).^{[2][14][15]} This is considered the gold standard for quantitative bioanalysis due to its ability to correct for variations in sample preparation, matrix effects, and instrument response.^{[4][16][17]}

The Principle of Isotope Dilution Mass Spectrometry:

A known amount of the stable isotope-labeled internal standard (**Anisole-13C6**) is added to the unknown sample containing the analyte of interest (unlabeled anisole). The labeled and unlabeled compounds are chemically identical and thus behave similarly during sample extraction, chromatography, and ionization in the mass spectrometer.^[3] Any loss of analyte during sample processing will be accompanied by a proportional loss of the internal standard. The ratio of the mass spectrometer response of the analyte to the internal standard is then used to calculate the concentration of the analyte in the original sample.

Experimental Protocol: Quantification of Anisole in Plasma using Anisole-13C6 and LC-MS/MS

This protocol details the use of **Anisole-13C6** as an internal standard for the quantification of anisole in a biological matrix such as plasma.



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